

CAS number and supplier information for (R)-3-Amino-1-benzylpiperidine

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Compound of Interest

Compound Name: (R)-3-Amino-1-benzylpiperidine

Cat. No.: B064692

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Technical Guide: (R)-3-Amino-1-benzylpiperidine

For Researchers, Scientists, and Drug Development Professionals

Introduction

(R)-3-Amino-1-benzylpiperidine is a chiral synthetic compound that serves as a crucial building block in medicinal chemistry and drug discovery. Its piperidine core is a common scaffold in a wide range of biologically active molecules. This technical guide provides comprehensive information on its chemical properties, supplier details, synthesis protocols, and its significant role as a precursor in the development of therapeutic agents, particularly those targeting sigma receptors.

Chemical and Physical Properties

(R)-3-Amino-1-benzylpiperidine is a compound with the following key identifiers and properties.

Property	Value	Source
CAS Number	168466-84-0	
Molecular Formula	C ₁₂ H ₁₈ N ₂	[1]
Molecular Weight	190.28 g/mol	[1]
Appearance	White powder or yellow liquid	[2]
Synonyms	(3R)-1-(Phenylmethyl)-3-piperidinamine, (3R)-1-Benzylpiperidin-3-amine	[3]

Supplier Information

(R)-3-Amino-1-benzylpiperidine is commercially available from various chemical suppliers. Researchers can procure this compound from the following reputable sources:

Supplier	Product Name/Purity	Catalog Number
Sigma-Aldrich	(R)-3-Amino-1-benzylpiperidine	AldrichCPR
Thermo Fisher Scientific	(R)-3-Amino-1-benzylpiperidine, 97%	H52425.03
ChemicalBook	(R)-3-Amino-1-benzylpiperidine	CB8175940
Opulent Pharma	(R)-3-Amino-1-benzylpiperidine	Not specified
Astatech (Chengdu) Biopharm. Co. Ltd	(r)-3-amino-1-benzyl-piperidine	Not specified

Experimental Protocols

The synthesis of **(R)-3-Amino-1-benzylpiperidine** can be achieved through various synthetic routes. A common method involves the Hofmann rearrangement of a corresponding amide.

Below is a detailed experimental protocol adapted from patent literature.[2]

Synthesis of **(R)-3-Amino-1-benzylpiperidine** from **(R)-1-benzylpiperidinamide**[2]

Materials:

- **(R)-1-benzylpiperidinamide**
- Water
- 30% aqueous sodium hydroxide (NaOH)
- Tetrahydrofuran (THF)
- Aqueous sodium hypochlorite (NaOCl) solution
- Toluene

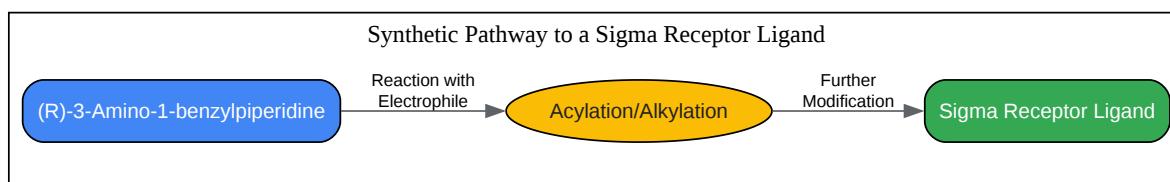
Procedure:

- In a suitable reaction vessel, mix **(R)-1-benzylpiperidinamide** (1.1 g) with water (5 mL), 30% aqueous sodium hydroxide (6.7 g, 10 equivalents), and tetrahydrofuran (10 mL).
- To the stirred mixture, add an aqueous sodium hypochlorite solution (11.2 g, 1.5 equivalents).
- Maintain the reaction mixture at 15°C and stir for 1 hour.
- After 1 hour, warm the mixture to 60°C and continue stirring for an additional 2 hours.
- Upon completion of the reaction (monitored by a suitable technique such as TLC or LC-MS), cool the mixture to 20°C.
- Extract the product from the reaction mixture with toluene (3 x 10 mL).
- Combine the organic layers.
- Remove the solvent by concentration under reduced pressure to yield **(R)-3-amino-1-benzylpiperidine** as a yellow-brown oil (0.8 g, 55% yield).

Role in Drug Discovery: Precursor to Sigma Receptor Ligands

(R)-3-Amino-1-benzylpiperidine and its derivatives are of significant interest in drug development due to their ability to serve as precursors for potent and selective sigma receptor ligands.^{[4][5]} Sigma receptors, particularly the sigma-1 subtype, are implicated in a variety of neurological and psychiatric conditions, making them attractive therapeutic targets.

The following diagram illustrates the synthetic utility of **(R)-3-Amino-1-benzylpiperidine** as a key intermediate in the synthesis of more complex molecules, such as sigma receptor ligands.



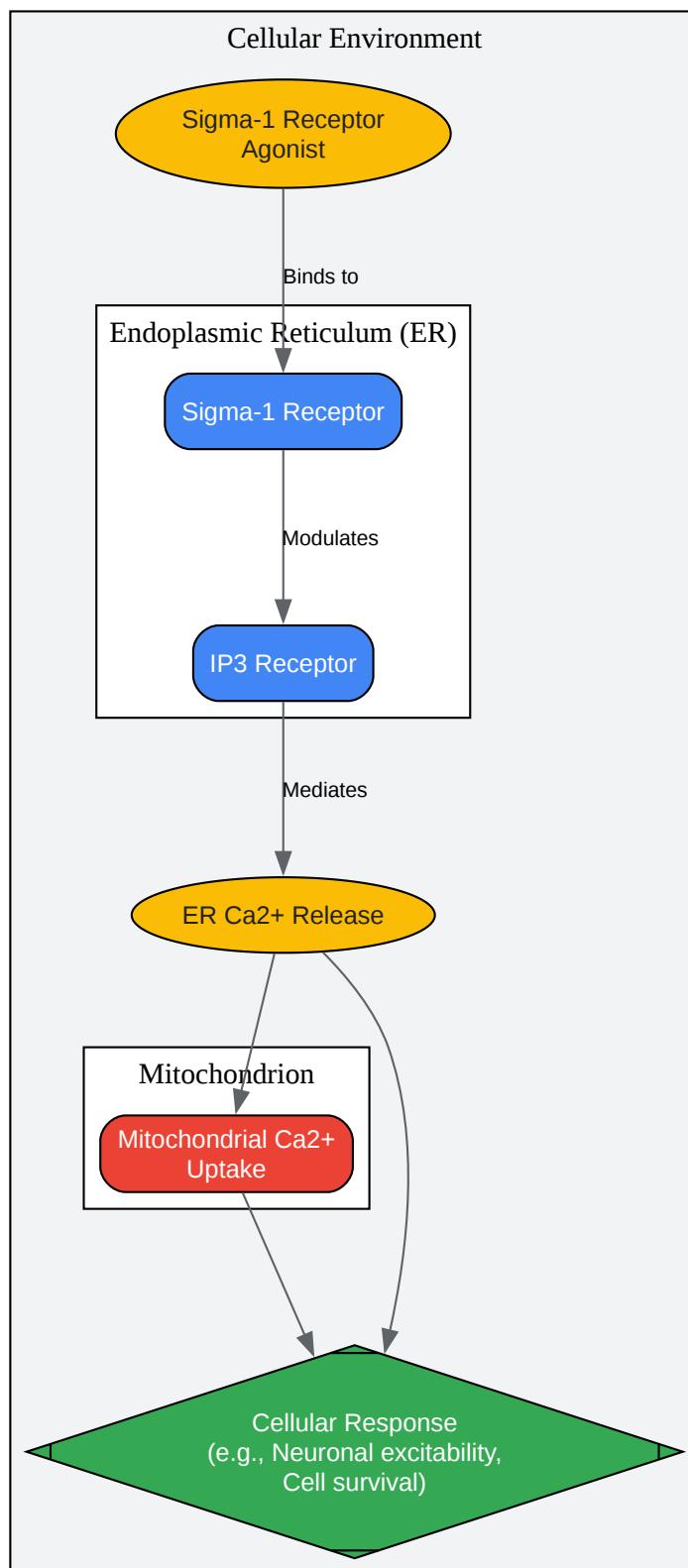
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Caption: Synthetic utility of **(R)-3-Amino-1-benzylpiperidine**.

Biological Context: Sigma-1 Receptor Signaling

The sigma-1 receptor, a target for ligands derived from **(R)-3-Amino-1-benzylpiperidine**, is a unique intracellular chaperone protein located at the endoplasmic reticulum-mitochondrion interface. It plays a crucial role in regulating cellular signaling, particularly calcium homeostasis.

The diagram below outlines the established role of the sigma-1 receptor in modulating cellular calcium signaling.



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Caption: Role of Sigma-1 Receptor in Calcium Signaling.

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References

- 1. (3R)-1-benzylpiperidin-3-amine | C12H18N2 | CID 854130 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. (R)-3-Amino-1-benzylpiperidine | 168466-84-0 [chemicalbook.com]
- 3. (R)-3-Amino-1-benzylpiperidine - Opulent Pharma [opulentpharma.com]
- 4. Design and Synthesis of Selective Sigma Ligands - ProQuest [proquest.com]
- 5. Novel sigma receptor ligands: synthesis and biological profile - PubMed
[pubmed.ncbi.nlm.nih.gov]
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